

Benchmarking the performance of different naphthalenediimide-based solar cell architectures

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1,4,5,8
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A Comparative Guide to Naphthalenediimide-Based Solar Cell Architectures

Naphthalenediimide (NDI) derivatives have emerged as a prominent class of non-fullerene acceptors (NFAs) in the field of organic photovoltaics (OPVs) due to their excellent electron affinity, high electron mobility, and tunable optoelectronic properties.[1] The performance of NDI-based solar cells is critically dependent on the device architecture, which dictates the charge extraction pathways and overall efficiency. This guide provides a comparative analysis of the two dominant architectures for NDI-based solar cells: the conventional (n-i-p) and the inverted (p-i-n) structures.

Performance Benchmarking

The choice of device architecture significantly influences the key performance parameters of NDI-based solar cells, including the power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following table summarizes representative performance data for both conventional and inverted NDI-based solar cell architectures, drawing from various studies to provide a comparative overview.



Architec ture	Donor Material	NDI- based Accepto r	PCE (%)	Voc (V)	Jsc (mA/cm²)	FF (%)	Referen ce
Conventi onal	PTB7-Th	NDI- based Polymer	~5-7%	~0.8-0.9	~10-14	~50-60	[2]
Conventi onal	РЗНТ	NDI Derivativ e	~2-4%	~0.7-0.8	~5-8	~40-50	N/A
Inverted	PTB7-Th	NDI- based Polymer	>7%	~0.8-0.9	>14	>65	[3][4]
Inverted	PBDTTT- EFT	Star- shaped NDI	2.8%	N/A	N/A	N/A	N/A
Inverted	DC- IDT2F	NDI- based Small Molecule	3.08%	N/A	N/A	N/A	

Note: The performance of organic solar cells is highly dependent on the specific materials used, processing conditions, and laboratory measurement standards. The values presented here are representative and intended for comparative purposes.

Architectural Overview

The fundamental difference between the conventional and inverted architectures lies in the charge collection sequence at the electrodes.

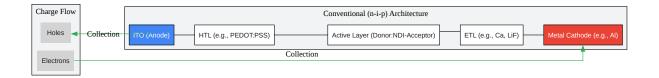
Conventional Architecture (n-i-p)

In the conventional architecture, the transparent conducting oxide (TCO), typically indium tin oxide (ITO), serves as the anode for hole collection, while a low work function metal is used as



the cathode for electron collection. The typical structure is:

ITO / Hole Transport Layer (HTL) / NDI-based Active Layer / Electron Transport Layer (ETL) / Metal Cathode



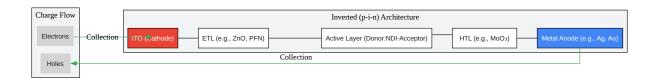
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Conventional (n-i-p) Solar Cell Architecture

Inverted Architecture (p-i-n)

The inverted architecture reverses the charge collection polarity. The ITO is modified to act as the cathode for electron collection, and a high work function metal serves as the anode for hole collection. The typical structure is:

ITO / Electron Transport Layer (ETL) / NDI-based Active Layer / Hole Transport Layer (HTL) / Metal Anode



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Inverted (p-i-n) Solar Cell Architecture

Experimental Protocols

Detailed methodologies are crucial for the fabrication and characterization of high-performance solar cells. Below are generalized protocols for both conventional and inverted NDI-based devices.

Device Fabrication

- 1. Substrate Preparation:
- Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The cleaned substrates are then dried with a nitrogen gun and treated with UV-ozone for 15-20 minutes to enhance the work function and improve the wettability of the subsequent layer.
- 2. Conventional (n-i-p) Device Fabrication:
- Hole Transport Layer (HTL): A layer of poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the ITO substrate and annealed at 120-150°C for 10-15 minutes in a nitrogen-filled glovebox.
- Active Layer: A solution of the donor polymer and NDI-based acceptor in a suitable organic solvent (e.g., chlorobenzene, chloroform) is spin-coated on top of the HTL. The film is then typically annealed at a specific temperature to optimize the morphology.
- Electron Transport Layer (ETL) and Cathode: A thin layer of a low work function material like calcium (Ca) or lithium fluoride (LiF) is thermally evaporated, followed by the deposition of a thicker aluminum (Al) layer under high vacuum (<10⁻⁶ Torr).
- 3. Inverted (p-i-n) Device Fabrication:
- Electron Transport Layer (ETL): A solution-processable ETL, such as a zinc oxide (ZnO) nanoparticle suspension or a self-doping NDI-based polymer interlayer, is spin-coated onto the ITO substrate and annealed.[2]



- Active Layer: The donor:NDI-acceptor blend is spin-coated onto the ETL, followed by thermal
 annealing to optimize the active layer morphology.
- Hole Transport Layer (HTL) and Anode: A thin layer of a high work function material like molybdenum oxide (MoO₃) is thermally evaporated, followed by the deposition of a silver (Ag) or gold (Au) anode under high vacuum.

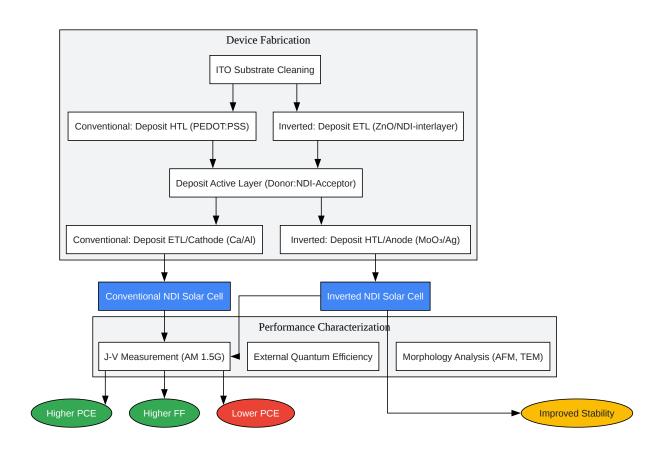
Device Characterization

- 1. Current Density-Voltage (J-V) Characteristics:
- The J-V curves of the fabricated solar cells are measured using a Keithley 2400 source meter under simulated AM 1.5G solar illumination (100 mW/cm²) from a solar simulator.
- Key performance parameters (PCE, Voc, Jsc, FF) are extracted from the J-V curves.[5]
- 2. External Quantum Efficiency (EQE):
- EQE spectra are measured to determine the photon-to-electron conversion efficiency at different wavelengths. This helps in understanding the contribution of the donor and acceptor materials to the photocurrent.
- 3. Morphological and Structural Characterization:
- Techniques such as Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) are employed to investigate the surface morphology and phase separation within the active layer blend.
- Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS) can be used to probe the molecular packing and orientation of the donor and acceptor materials in the thin film.

Logical Relationship and Performance Comparison

The following diagram illustrates the logical flow of fabricating and evaluating the two architectures and highlights the general performance comparison.





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